

physicochemical characteristics of N-tert-butyl-1-methylcyclopropane-1-sulfonamide

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Compound of Interest

Compound Name: *N-tert-butyl-1-methylcyclopropane-1-sulfonamide*

Cat. No.: *B1321503*

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N-tert-butyl-1-methylcyclopropane-1-sulfonamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-butyl-1-methylcyclopropane-1-sulfonamide is a synthetic organic compound featuring a unique combination of a sterically hindered tert-butyl group, a reactive sulfonamide moiety, and a strained cyclopropane ring. This distinct structural architecture makes it a compound of interest in medicinal chemistry and drug discovery as a potential building block for novel therapeutic agents. The sulfonamide group is a well-established pharmacophore found in a wide array of approved drugs, exhibiting diverse biological activities. The lipophilic cyclopropane and tert-butyl groups can significantly influence the compound's pharmacokinetic and pharmacodynamic properties, such as membrane permeability, metabolic stability, and protein-ligand interactions. This document provides a comprehensive overview of the known physicochemical characteristics, a detailed plausible synthetic protocol, and analytical methodologies for **N-tert-butyl-1-methylcyclopropane-1-sulfonamide**.

Physicochemical Characteristics

A summary of the key physicochemical properties of **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** is presented below. It is important to note that experimental data for properties such as melting point, boiling point, and solubility are not readily available in the public domain. The presented data is a combination of identifiers and computed values.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO ₂ S	PubChem[1]
Molecular Weight	191.29 g/mol	CP Lab Safety[2]
CAS Number	669008-25-7	Fluorochem[3]
IUPAC Name	N-tert-butyl-1-methylcyclopropane-1-sulfonamide	Fluorochem[3]
Canonical SMILES	CC(C)(C)NS(=O)(=O)C1(C)CC1	Fluorochem[3]
InChI Key	FVVKCIUZDXQPKF-UHFFFAOYSA-N	Fluorochem[3]
Appearance	Off-white to slight yellow solid	Changchun Haofei Import & Export Trade Co., Ltd.[4]
Purity	≥97%	Fluorochem[3], CP Lab Safety[2]

Experimental Protocols

While a specific, peer-reviewed experimental protocol for the synthesis of **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** is not extensively documented, a plausible and widely applicable method involves the reaction of 1-methylcyclopropane-1-sulfonyl chloride with tert-butylamine. This approach is a standard procedure for the formation of N-substituted sulfonamides.

Synthesis of N-tert-butyl-1-methylcyclopropane-1-sulfonamide

Objective: To synthesize **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** from 1-methylcyclopropane-1-sulfonyl chloride and tert-butylamine.

Materials:

- 1-methylcyclopropane-1-sulfonyl chloride
- tert-Butylamine
- Triethylamine or other suitable non-nucleophilic base
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, dropping funnel, separatory funnel, etc.)
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 1-methylcyclopropane-1-sulfonyl chloride (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- Amine Addition: In a separate flask, prepare a solution of tert-butylamine (1.1 equivalents) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Reaction: Add the amine solution dropwise to the cooled solution of the sulfonyl chloride over a period of 30 minutes with continuous stirring.

- Reaction Monitoring: Allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material (sulfonyl chloride) is consumed.
- Workup:
 - Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** can be purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure product.

Analytical Characterization

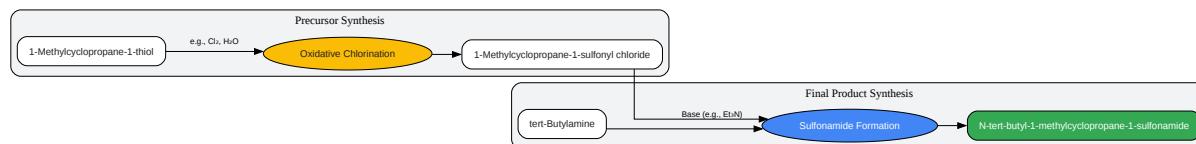
The identity and purity of the synthesized **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** should be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy should be used to confirm the presence of the tert-butyl, methyl, and cyclopropyl protons with the expected chemical shifts and coupling constants.
 - ^{13}C NMR spectroscopy will show the characteristic peaks for the carbons of the tert-butyl, methyl, and cyclopropane groups, as well as the quaternary carbon of the cyclopropane ring attached to the sulfonyl group.
- Mass Spectrometry (MS):

- Electrospray ionization (ESI) or other suitable ionization techniques should be used to determine the molecular weight of the compound, confirming the expected molecular ion peak.
- Purity Analysis:
 - High-performance liquid chromatography (HPLC) can be employed to assess the purity of the final product.

Synthetic Workflow

The logical relationship in the synthesis of **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** can be visualized as a straightforward two-step process starting from commercially available or readily synthesized precursors.



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Caption: Synthetic workflow for **N-tert-butyl-1-methylcyclopropane-1-sulfonamide**.

This technical guide provides a foundational understanding of **N-tert-butyl-1-methylcyclopropane-1-sulfonamide** for researchers and professionals in the field of drug development. The provided information on its physicochemical properties and a detailed synthetic protocol will aid in its further investigation and potential application in the design of novel chemical entities.

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